

# Safe handling and storage procedures for "Tetramethylammonium triiodide"

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## Compound of Interest

Compound Name: Tetramethylammonium triiodide

Cat. No.: B1238965

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## Technical Support Center: Tetramethylammonium Triiodide

This technical support center provides guidance on the safe handling and storage of **Tetramethylammonium triiodide** for researchers, scientists, and drug development professionals. The information is presented in a question-and-answer format to address specific issues that may be encountered during experimental procedures.

## Frequently Asked Questions (FAQs)

Q1: What is **Tetramethylammonium triiodide** and what are its primary applications?

A1: **Tetramethylammonium triiodide** (C<sub>4</sub>H<sub>12</sub>I<sub>3</sub>N) is a solid compound composed of a tetramethylammonium cation and a triiodide anion.<sup>[1]</sup> It is primarily used in organic synthesis as a mild iodinating agent and a source of iodine in various chemical reactions.<sup>[1]</sup> It also has potential applications in materials science, particularly in the development of conductive materials.<sup>[1]</sup>

Q2: What are the known hazards associated with **Tetramethylammonium triiodide**?

A2: Specific hazard information for **Tetramethylammonium triiodide**, including GHS classification, is not readily available in public databases.<sup>[1]</sup> However, it is synthesized from Tetramethylammonium iodide and iodine.<sup>[2]</sup> Iodine is known to be toxic and corrosive, and its

dust can cause irritation to the respiratory tract and eyes. Therefore, it is prudent to handle **Tetramethylammonium triiodide** with care, assuming it may have similar hazardous properties.

Q3: What are the proper storage conditions for **Tetramethylammonium triiodide**?

A3: **Tetramethylammonium triiodide** should be stored in a cool, dry place, protected from light and moisture. While specific storage temperature is not defined, room temperature storage is generally acceptable.<sup>[3]</sup> It is important to store it away from incompatible materials.

Q4: What materials are incompatible with **Tetramethylammonium triiodide**?

A4: **Tetramethylammonium triiodide** should be kept away from strong oxidizing agents.<sup>[4]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty dissolving Tetramethylammonium triiodide	The compound may have limited solubility in the chosen solvent at room temperature.	Gentle heating of the solution may be required to dissolve the compound completely. <sup>[2][5]</sup> Ensure the solvent is appropriate for the intended reaction. Ethanol and methanol are commonly used solvents. <sup>[2]</sup>
Formation of small or impure crystals during synthesis	Rapid cooling or agitation of the supersaturated solution.	Allow the solution to cool slowly to room temperature without disturbance to promote the growth of larger, purer crystals. <sup>[6]</sup> Further cooling in an ice bath can be done after initial crystal formation at room temperature. <sup>[6]</sup>
Low yield of synthesized Tetramethylammonium triiodide	Incomplete reaction or loss of product during filtration and washing.	Ensure the molar ratios of the reactants (Tetramethylammonium iodide and iodine) are correct. <sup>[2]</sup> Use vacuum filtration for efficient crystal collection and wash with a minimal amount of cold solvent to reduce product loss. <sup>[4][6]</sup>
Discoloration of the product over time	Decomposition due to exposure to light or moisture.	Store the product in a tightly sealed, opaque container in a desiccator or a dry, dark environment. <sup>[4]</sup>

## Quantitative Data

Property	Value	Reference
Molecular Formula	C4H12I3N	[1][7]
Molecular Weight	454.86 g/mol	[1][7]
Estimated Melting Point	~115 °C	[8]

## Experimental Protocols

### Synthesis of Tetramethylammonium Triiodide

This protocol is based on the reaction of Tetramethylammonium iodide with iodine.[2][4][5][6]

#### Materials:

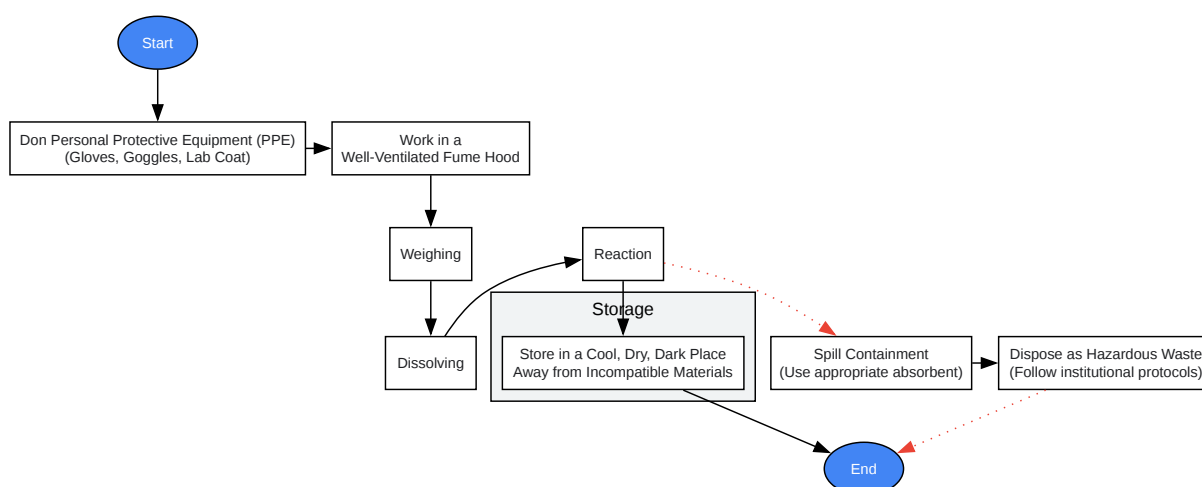
- Tetramethylammonium iodide
- Iodine
- Ethanol or Methanol
- Beaker
- Stirring rod
- Hot plate
- Vacuum filtration apparatus

#### Procedure:

- In a fume hood, dissolve a specific amount of iodine in a minimal volume of ethanol or methanol in a beaker with stirring. Gentle heating (e.g., to 55°C) can aid dissolution.[2][5]
- To the iodine solution, add an equimolar amount of Tetramethylammonium iodide.[2]
- Continue to stir the mixture, maintaining a gentle heat, until all the solids have dissolved.[5]

- Remove the beaker from the heat source and allow it to cool slowly to room temperature. Cover the beaker to prevent solvent evaporation.[5][6]
- Once crystals begin to form, the beaker can be placed in an ice bath to maximize crystal precipitation.[6]
- Collect the crystals by vacuum filtration.[4][6]
- Wash the crystals with a small amount of cold ethanol.[2]
- Allow the crystals to air-dry completely before storage.[2]

## Visualizations



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Caption: Safe Handling Workflow for **Tetramethylammonium Triiodide**.

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